

# Comprehensive Technical Guide: Safety and Handling of 7-Bromo-3,3-dimethylindoline

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## Compound of Interest

Compound Name: 7-Bromo-3,3-dimethylindoline

CAS No.: 1260675-93-1

Cat. No.: B1524235

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## Executive Summary & Chemical Identity

**7-Bromo-3,3-dimethylindoline** (CAS: 1260675-93-1) is a specialized heterocyclic building block used primarily in medicinal chemistry for the synthesis of complex alkaloids and pharmaceutical scaffolds. Structurally, it consists of a reduced indole (indoline) core with a bromine atom at the C7 position and a gem-dimethyl group at C3.

As a research chemical often lacking comprehensive toxicological datasets, it must be handled under Universal Precaution protocols. This guide synthesizes known data from structural analogs (halogenated indolines and indoles) to establish a conservative, high-safety handling framework.

## Chemical Profile

Property	Detail
Chemical Name	7-Bromo-3,3-dimethylindoline
CAS Number	1260675-93-1
Molecular Formula	C <sub>10</sub> H <sub>12</sub> BrN
Molecular Weight	226.11 g/mol
Physical State	Solid (typically off-white to pale yellow)
Storage Requirement	2-8°C, Inert Atmosphere (Argon/Nitrogen), Dark
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Low solubility in water

## Hazard Identification & Toxicology (Inferred)

Scientific Rationale: While specific LD50 data for this exact CAS may be absent from public registries, the structural combination of a secondary amine (indoline) and an aryl halide suggests specific reactivity hazards.

## GHS Classification (Conservative Estimate)

Based on Structure-Activity Relationships (SAR) of analogous 7-bromoindoles:

- Skin Irritation (Category 2): High probability of causing contact dermatitis.
- Eye Irritation (Category 2A): Risk of severe irritation upon dust contact.
- STOT-SE (Category 3): Respiratory irritation if dust is inhaled.
- Acute Toxicity (Oral/Dermal): Treat as Harmful (Category 4) until proven otherwise.

## Specific Chemical Hazards[3][4][5][6]

- Oxidation Sensitivity: Unlike fully aromatic indoles, the indoline core is susceptible to oxidative dehydrogenation to form the corresponding indole or oxindole, especially under light and air exposure. This degradation alters chemical potency.

- **Nucleophilicity:** The secondary amine at position 1 is nucleophilic. It can react with alkylating agents or acid chlorides, posing a risk of uncontrolled exothermic reactions if mixed incompatible waste streams.
- **Dehalogenation:** Under strong reducing conditions or palladium catalysis, the bromine moiety may cleave, releasing bromide ions.

## Engineering Controls & Containment

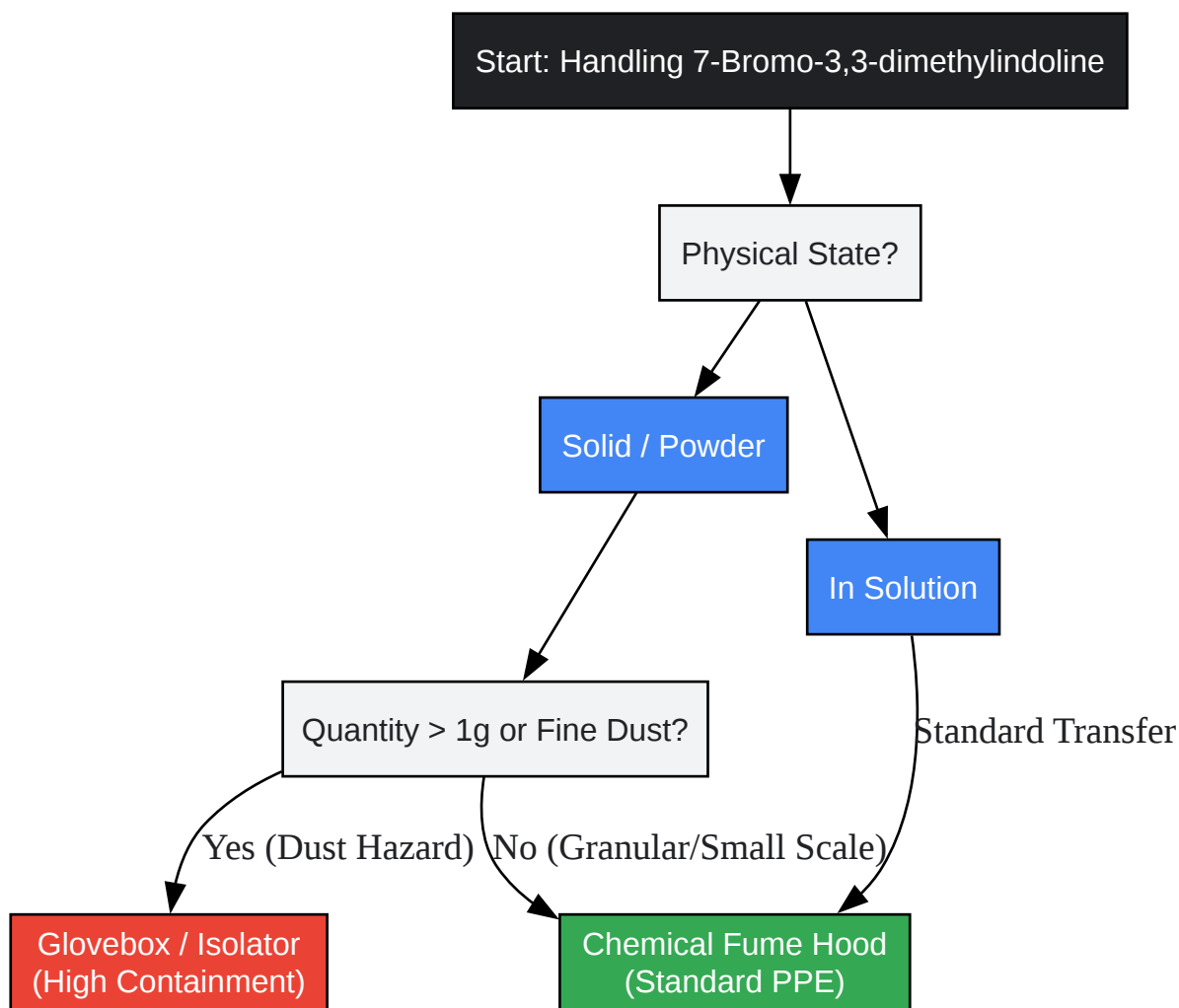
The hierarchy of control must prioritize isolation over PPE.

### Primary Containment: The Fume Hood[2][7]

- **Requirement:** All open handling (weighing, transfer, solubilization) must occur within a certified chemical fume hood.
- **Airflow:** Maintain face velocity between 0.4 m/s and 0.6 m/s (80–120 fpm).
- **Sash Height:** Keep sash at the lowest working position to act as a physical shield against potential splashes.

### Logic for Containment Selection

The following decision matrix outlines when to use a Fume Hood versus a Glovebox, based on operation scale and state.



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Figure 1: Decision logic for selecting appropriate containment based on physical state and quantity.

## Personal Protective Equipment (PPE)

Standard laboratory attire is insufficient. Specific barriers against organic halides are required.

[1]

PPE Type	Specification	Rationale
Hand Protection	Double Nitrile Gloves (min 0.11 mm thickness).	Halogenated aromatics can permeate thin latex. Double gloving provides a "breakthrough" buffer.
Eye Protection	Chemical Splash Goggles (ANSI Z87.1).	Safety glasses leave gaps for dust entry. Goggles seal the ocular cavity.
Body Protection	Lab Coat (Cotton/Poly blend) + Chemical Apron if handling >10g.	Prevents absorption through street clothes.
Respiratory	N95/P100 Mask (only if outside hood).	Note: Respiratory protection is a backup, not a primary control. Use the hood.

## Experimental Handling Protocols

### A. Weighing and Transfer

- Preparation: Place the balance inside the fume hood. If vibration is an issue, prepare a tared vial inside the hood, move to a balance just outside, weigh rapidly, and return immediately.
- Static Control: Use an anti-static gun or polonium strip if the powder is flighty. Charged particles of brominated compounds can disperse easily, contaminating surfaces.
- Transfer: Use disposable spatulas. Do not reuse spatulas to prevent cross-contamination of the stock bottle.

### B. Reaction Setup (Inert Atmosphere)

Because **7-Bromo-3,3-dimethylindoline** is an oxidation-prone intermediate:

- Purge: Flame-dry or oven-dry glassware. Cool under a stream of Argon or Nitrogen.

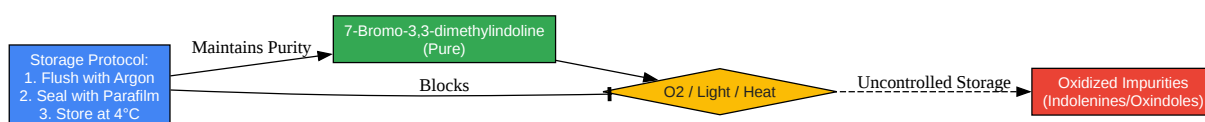
- Solvent: Use anhydrous solvents (DCM, THF, or Toluene) to prevent protonation or hydrolysis side-reactions.
- Addition: Add the indoline as a solution rather than a solid to the reaction mixture to ensure rapid dispersal and minimize localized concentration hotspots.

## C. Quenching and Work-up

- Acidification Caution: If acidifying the reaction mixture, be aware that the protonated indoline salt may precipitate.
- Phase Separation: The compound will partition into the organic layer. Ensure the aqueous layer is pH adjusted (basic, pH > 9) to keep the indoline neutral and extractable.

## Storage and Stability Management

Improper storage leads to the formation of impurities (e.g., 7-bromo-3,3-dimethyl-3H-indole) which can act as chain terminators in subsequent synthesis.



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Figure 2: Degradation pathway and the preventative role of proper storage protocols.

- Temperature: Store at 2-8°C (Refrigerated).
- Atmosphere: Backfill vial with Nitrogen or Argon after every use.
- Container: Amber glass vials with Teflon-lined caps to prevent light degradation and solvent leaching.

## Emergency Response & Waste Disposal

## Spill Response

- Evacuate: Clear the immediate area of personnel.
- PPE Up: Don double gloves, goggles, and a lab coat.
- Contain: Cover the spill with a solvent-absorbent pad or vermiculite.
- Clean: Wipe the area with acetone followed by soap and water.
- Disposal: Place all cleanup materials in a sealed bag labeled "Hazardous Waste: Halogenated Organic."

## Exposure First Aid[6][7][8]

- Eye Contact: Rinse immediately with water for 15 minutes, holding eyelids open. Seek medical attention.
- Skin Contact: Wash with soap and water.[2][3] Do not use alcohol/solvents (increases absorption).
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen.

## Waste Disposal[2][4][8]

- Classification: Halogenated Organic Solvent Waste.
- Segregation: Do NOT mix with strong acids or oxidizers in the waste stream.
- Labeling: Clearly mark the container with the full chemical name and "Flammable/Toxic" hazards if dissolved in organic solvents.

## References

- PubChem. (n.d.).[4][5] Compound Summary: **7-Bromo-3,3-dimethylindoline**. [6] National Library of Medicine.[7] Retrieved from [[Link](#)]

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